

Comprehensive Thermodynamic Characterization of 2-[(Butylamino)methyl]-4-chlorophenol[1]

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Compound of Interest

Compound Name: 2-[(Butylamino)methyl]-4-chlorophenol

Cat. No.: B13263946

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Executive Summary & Structural Analysis[1][2][3]

2-[(Butylamino)methyl]-4-chlorophenol is a Mannich base derivative synthesized from 4-chlorophenol, formaldehyde, and butylamine.[1] Its physicochemical behavior is dominated by the interplay between the acidic phenolic hydroxyl group and the basic secondary amine in the side chain.[1]

Structural Chemotype & Intramolecular Dynamics

The molecule features a pseudo-ring formation due to a strong intramolecular hydrogen bond (IMHB) between the phenolic hydrogen and the amine nitrogen (

).[1]

- Core Scaffold: 4-Chlorophenol (electron-deficient ring).[1]
- Functional Motif: Aminomethyl side chain (basic).[1]

- Thermodynamic Implication: The IMHB reduces the polarity of the hydroxyl group, potentially lowering the boiling point relative to intermolecularly hydrogen-bonded isomers, but stabilizing the crystal lattice in the solid state.[\[1\]](#)

Predicted Physicochemical Profile

Based on Group Contribution Methods (GCM) and analogues (e.g., 2-(dimethylaminomethyl)phenols):

Property	Predicted Range/Value	Rationale
Physical State	Low-melting Solid or Viscous Oil	The butyl chain adds flexibility, disrupting lattice packing compared to methyl analogues. [1]
Melting Point ()	45°C – 65°C (Free Base)	Slightly higher than 4-chlorophenol (43°C) due to increased MW and polar interactions. [1]
Boiling Point ()	~280°C – 300°C (dec.) [1]	High MW and polarity. [1]
pKa (Acidic)	9.8 – 10.5	Phenolic OH (slightly weakened by IMHB). [1]
pKa (Basic)	8.5 – 9.2	Secondary amine. [1]
LogP	3.2 – 3.6	Lipophilic butyl chain + Chloro group increases hydrophobicity. [1]

Critical Note: If the compound is isolated as a Hydrochloride Salt, the melting point will be significantly higher (

) with distinct solubility properties (water-soluble).[1] This guide focuses on the Free Base.[1]

Thermodynamic Properties: The Core Parameters

To fully characterize this compound for drug development or material application, three core thermodynamic parameters must be experimentally determined.

Enthalpy of Fusion ()

The energy required to disrupt the crystal lattice.[1]

- Significance: Directly correlates to solubility.[1] A high indicates a stable crystal lattice that is difficult to dissolve.[1]
- Target Value: Expected to be 15–25 kJ/mol for this structural class.

Solid-Liquid Heat Capacity Difference ()

The difference in heat capacity between the liquid (melt) and solid forms.[1]

- Significance: Crucial for accurate solubility modeling using the Ideal Solubility Equation.[1]
- Approximation: If experimental measurement is difficult, (Entropy of fusion) is a standard approximation.[1]

Solubility Parameters (Hansen/Hildebrand)[1]

- Significance: Predicts compatibility with formulation excipients.[1]

- Prediction: The compound will show high affinity for moderately polar aprotic solvents (THF, DCM) and alcohols (Ethanol, IPA).

Experimental Protocols (Self-Validating Systems)

These protocols are designed to be self-validating, meaning they include internal checks to ensure data integrity.^[1]

Protocol A: Differential Scanning Calorimetry (DSC) for and ^[1]

Objective: Determine the precise melting point and enthalpy of fusion.

Equipment: Heat-flux DSC (e.g., TA Instruments Q2000 or Mettler Toledo DSC 3+).^[1]

Methodology:

- Sample Prep: Weigh 3–5 mg of dried sample into a Tzero aluminum pan. Hermetically seal (crimped lid) to prevent sublimation.^[1]
- Purge Gas: Nitrogen at 50 mL/min.
- Thermal Cycle (Heat-Cool-Heat):
 - Step 1: Equilibrate at 0°C.
 - Step 2: Ramp 10°C/min to 150°C (First heating: erases thermal history).
 - Step 3: Cool 10°C/min to 0°C (Controlled crystallization).
 - Step 4: Ramp 5°C/min to 150°C (Second heating: Data Collection).
- Validation Check:
 - The onset temperature () of the melting peak in the second heating cycle is the definitive ^[1]

- Integration of the peak area (J/g)

MW (213.7 g/mol) yields

(kJ/mol).[1]

- Integrity Check: If the baseline shifts significantly after melting, decomposition may have occurred.[1] Run TGA to verify stability.

Protocol B: Equilibrium Solubility (Shake-Flask Method)

Objective: Measure mole fraction solubility (

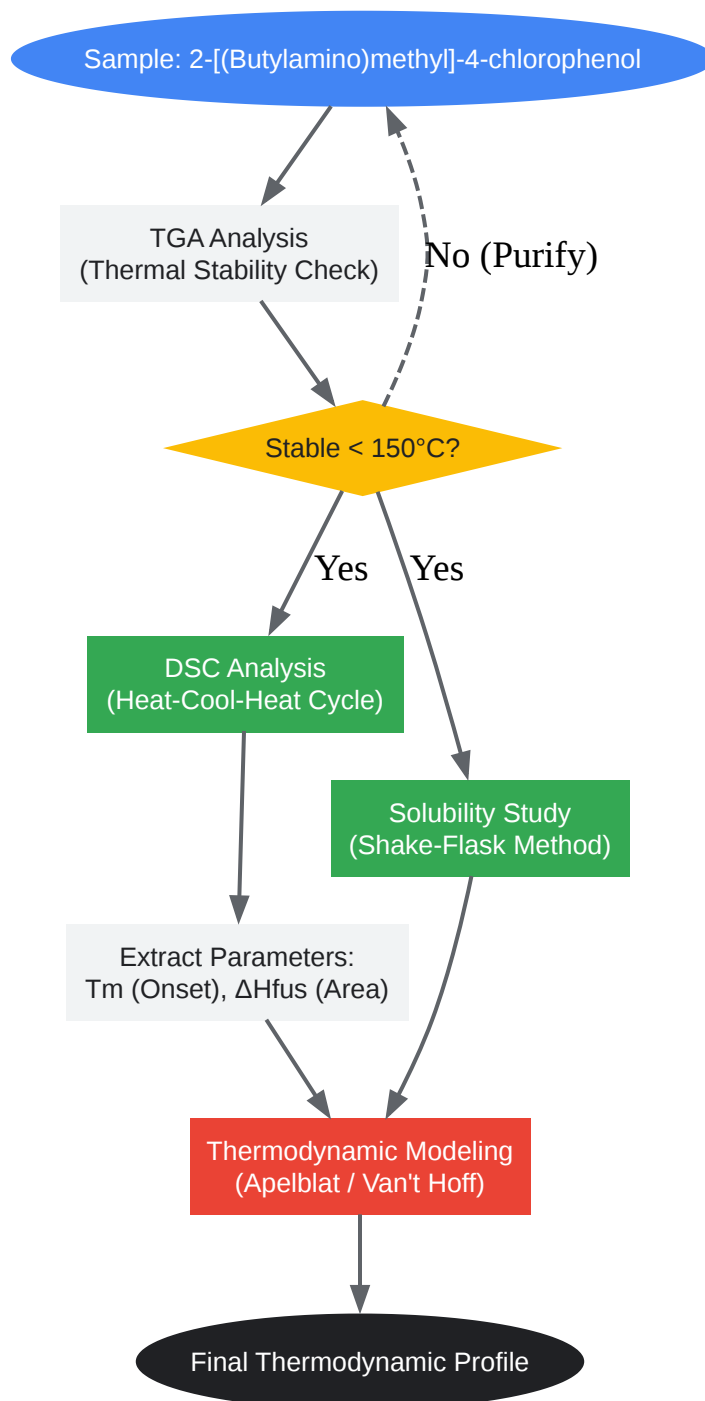
) in pure solvents (Water, Ethanol, Octanol) at 298.15 K.

Methodology:

- Saturation: Add excess solid compound to 10 mL of solvent in a glass vial.
- Equilibration: Agitate at constant temperature () for 24 hours.
- Settling: Allow to stand for 4 hours; centrifuge if necessary to remove suspended fines.
- Sampling: Filter supernatant through a 0.45 μ m PTFE filter.
- Quantification: Dilute and analyze via HPLC-UV (280 nm detection).
- Validation Check:
 - Measure pH of the aqueous solution.[1] If pH > pKa (basic), the phenol is ionizing, artificially inflating solubility.
 - Self-Check: Comparison of 24h vs 48h samples. If deviation < 2%, equilibrium is reached. [1]

Visualization of Characterization Workflow

The following diagram illustrates the logical flow for characterizing the solid-state thermodynamics of the compound.



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Figure 1: Integrated workflow for the thermodynamic characterization of the NCE.

Thermodynamic Modeling

Once experimental data is obtained, use the Modified Apelblat Equation to model the temperature dependence of solubility.^[1] This is the industry standard for correlating solubility data.^[1]

- : Mole fraction solubility.^[1]
- : Absolute temperature (K).^{[1][2]}
- : Empirical model parameters derived from regression of Protocol B data.

Causality: The

term relates to the enthalpy of solution, while the

term accounts for the temperature dependence of the heat capacity.^[1] This model provides a robust predictive curve for crystallization process design.^[1]

References

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Sources

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